

Technical Support Center: Diisopropanolamine (DIPA) Reaction Kinetics Guide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Diisopropanolamine

CAS No.: 68153-96-8

Cat. No.: B7770934

[Get Quote](#)

Topic: Enhancing the reaction rate of **Diisopropanolamine** (DIPA) with acid gases (

) Ticket ID: DIPA-KIN-001 Status: Open Assigned Specialist: Senior Application Scientist

Executive Summary

Diisopropanolamine (DIPA) is a secondary alkanolamine widely used in the Sulfinol-M and Sulfinol-D processes. While it offers lower regeneration energy compared to primary amines (like MEA), its reaction kinetics with

are sterically hindered by the isopropyl groups. This guide addresses the kinetic limitations of DIPA and provides validated methods to enhance reaction rates through Piperazine (PZ) promotion and hybrid solvent formulation (Sulfolane).

“

Note for Pharmaceutical Developers: While DIPA is utilized as a buffering agent or intermediate in drug formulation, the specific chemistry of acid gas loading described here is primarily relevant to industrial gas treating and carbon capture applications.

Module 1: Kinetic Limitations & Promotion

Mechanisms

Q1: Why is the reaction rate of DIPA with significantly slower than MEA or DEA?

Diagnosis: Steric Hindrance and Zwitterion Stability.

DIPA reacts with

via the Zwitterion Mechanism, typical for secondary amines. The reaction proceeds in two steps:[1]

- Zwitterion Formation: The lone pair on the nitrogen attacks the carbon in

.

- Deprotonation: A base (amine, water, or) removes the proton to form a stable carbamate.

The Bottleneck: The bulky isopropyl groups on DIPA create steric hindrance around the nitrogen atom. This restricts the approach of

, reducing the forward rate constant (

) of the zwitterion formation step. Additionally, the stability of the formed carbamate is lower, leading to higher equilibrium partial pressures (which is beneficial for regeneration but detrimental for absorption rate).

Q2: How can we enhance the absorption rate without switching amines?

Solution: Introduction of a Kinetic Promoter (Piperazine).

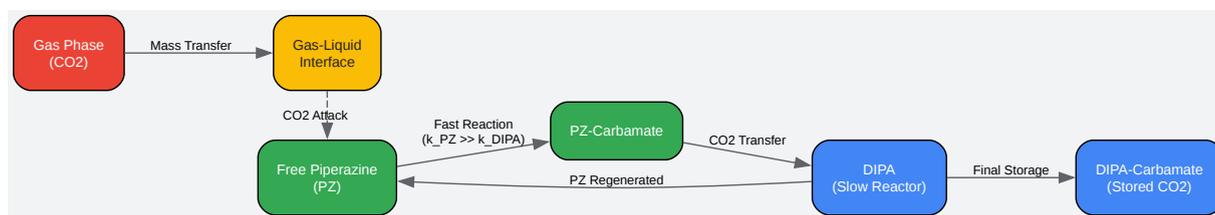
Adding Piperazine (PZ) creates a "Shuttle Mechanism." PZ is a cyclic diamine with a reaction rate orders of magnitude higher than DIPA.

The Shuttle Mechanism Workflow:

- Fast Capture: PZ reacts instantaneously with CO_2 at the gas-liquid interface to form PZ-carbamate.
- Diffusion: The PZ-carbamate diffuses into the bulk liquid.
- Transfer: PZ transfers the CO_2 to DIPA (forming DIPA-carbamate) or hydrolyzes to bicarbonate.
- Regeneration: Free PZ returns to the interface to capture more CO_2 .

Visualizing the Shuttle Mechanism

The following diagram illustrates how PZ bypasses the slow DIPA kinetics.



[Click to download full resolution via product page](#)

Caption: Figure 1. The "Shuttle Mechanism" where Piperazine acts as a rapid transport agent, overcoming DIPA's steric hindrance.

Module 2: Solvent Effects & Hydrodynamics

Q3: Does adding Sulfolane actually increase the reaction rate?

Clarification: No, it increases the Mass Transfer Rate, not the intrinsic chemical reaction rate.

Sulfolane is a physical solvent (used in the Sulfinol process).[2][3] It does not chemically react with

. However, it enhances the overall process efficiency through Physical Solubility:

- Henry's Law Enhancement:

and

are physically more soluble in Sulfolane than in water.

- Interface Concentration: Higher physical solubility increases the concentration of

at the liquid interface (

).

- Rate Equation: Since Rate

, increasing

directly boosts the global absorption rate.

Data Comparison: Aqueous DIPA vs. Sulfinol-M (DIPA + Sulfolane)

Parameter	Aqueous DIPA (30 wt%)	Sulfinol-M (DIPA + Sulfolane)	Mechanism of Enhancement
H ₂ S Selectivity	Moderate	High	Sulfolane selectively solubilizes H ₂ S physically.
CO ₂ Loading	Equilibrium limited	Enhanced	Physical solubility adds to chemical capacity.
Viscosity	Low	Higher	Caution: Higher viscosity can slightly reduce diffusion coefficients.
Foaming Tendency	High	Low	Sulfolane reduces surface tension issues.

Module 3: Experimental Protocol (Validation)

Protocol: Measuring Intrinsic Kinetics via Wetted Wall Column (WWC)

Objective: Determine the specific reaction rate constant () of your DIPA formulation, eliminating mass transfer limitations.

Equipment Setup:

- Wetted Wall Column: A precision-machined steel rod where a liquid film of known surface area falls under gravity.
- Gas Analyzer: FTIR or NDIR for outlet concentration.

Step-by-Step Methodology:

- Preparation: Prepare DIPA solution (e.g., 2.0 M) and degas to remove dissolved .
- Flow Stabilization: Circulate liquid at a rate ensuring a smooth, ripple-free film (Reynolds number < 2000).
- Gas Contact: Introduce gas stream (with 1-5%) counter-current to the liquid.
- Measurement: Measure the flux of () at steady state.
- Calculation: Use the pseudo-first-order assumption:
 - Plot vs. .
 - The slope yields the kinetic constant .[4]

Critical Control Point: Ensure the Hatta Number (Ha) is > 3 to confirm the reaction occurs at the interface (fast reaction regime), otherwise, you are measuring diffusion, not kinetics.

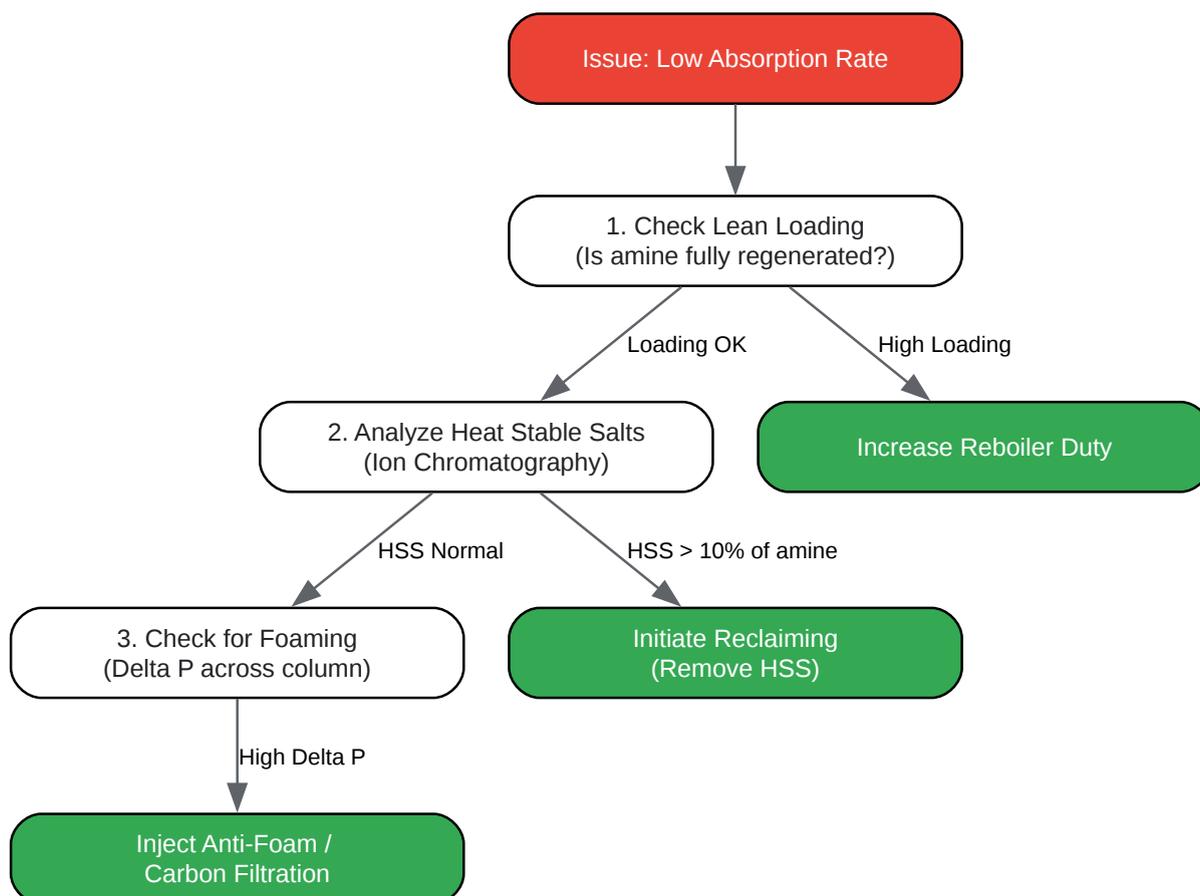
Module 4: Troubleshooting Common Issues

Q4: My reaction rate dropped suddenly. Is the amine degrading?

Diagnosis: Likely formation of Heat Stable Salts (HSS) or Oxidative Degradation.

Degradation products (formate, acetate, bicine) bind to the amine, effectively reducing the active DIPA concentration. This mimics "slow kinetics" but is actually a capacity loss.

Troubleshooting Decision Tree



[Click to download full resolution via product page](#)

Caption: Figure 2. Logic flow for diagnosing sudden drops in absorption performance.

References

- Kohl, A. L., & Nielsen, R. B. (1997). Gas Purification (5th ed.). Gulf Professional Publishing.
- Bishnoi, S., & Rochelle, G. T. (2000). Absorption of carbon dioxide into aqueous piperazine: reaction kinetics, mass transfer and solubility. Chemical Engineering Science, 55(22), 5531-5543.
- Shell Global Solutions. (n.d.). Shell Sulfinol Process: Technical Datasheet.

- Dugas, R. E., & Rochelle, G. T. (2011). Absorption and desorption rates of carbon dioxide with monoethanolamine and piperazine. Energy Procedia, 4, 1167-1174. (Validation of Wetted Wall Column protocols).
- Laddha, S. S., & Danckwerts, P. V. (1981). Reaction of CO₂ with ethanolamines: Kinetics and mechanisms. Chemical Engineering Science.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Wetted Wall Column - Center for Energy Resources Engineering \[cere.dtu.dk\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. Acidic Gas Treatment \[sulfolane.cn\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Technical Support Center: Diisopropanolamine (DIPA) Reaction Kinetics Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7770934#enhancing-the-reaction-rate-of-diisopropanolamine-with-acid-gases\]](https://www.benchchem.com/product/b7770934#enhancing-the-reaction-rate-of-diisopropanolamine-with-acid-gases)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com